

Proper Disposal of Demeton-O: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Demeton-O

Cat. No.: B165995

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IMMEDIATE SAFETY NOTICE: **Demeton-O** is a highly toxic organophosphate insecticide and must be handled with extreme caution.[\[1\]](#)[\[2\]](#) It is fatal if swallowed, inhaled, or in contact with skin and is very toxic to aquatic life.[\[2\]](#) Immediate and correct disposal is critical to ensure the safety of personnel and the environment.

This guide provides essential safety and logistical information for the proper disposal of **Demeton-O**, tailored for researchers, scientists, and drug development professionals. Adherence to local, state, and federal regulations is mandatory.[\[2\]](#)[\[3\]](#)

Immediate Actions and Personal Protective Equipment (PPE)

Before handling **Demeton-O** for any purpose, including disposal, ensure all safety measures are in place.

- Personal Protective Equipment (PPE): A chemical protection suit, including a self-contained breathing apparatus, is required.[\[3\]](#)[\[4\]](#) Additionally, wear chemical-resistant gloves (neoprene or nitrile), protective eye goggles, and an ankle-length latex rubber apron.[\[5\]](#)[\[6\]](#)
- Ventilation: Always handle **Demeton-O** in a well-ventilated area or outdoors.[\[2\]](#)
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[3\]](#) Use spark-proof tools and explosion-proof equipment.[\[3\]](#)

- Emergency Stations: Ensure immediate access to eyewash stations and emergency showers.[\[7\]](#)

Step-by-Step Disposal Procedures

The primary method for disposing of **Demeton-O** is through a licensed hazardous waste disposal facility.[\[1\]](#)[\[3\]](#) Disposal regulations for pesticides are managed under the Resource Conservation and Recovery Act (RCRA).[\[8\]](#)

1. Managing Spills and Leaks

Should a spill occur, follow these steps immediately:

- Evacuate: Clear the area of all non-essential personnel.
- Containment: Collect any leaking or spilled liquid in sealable containers.[\[3\]](#)[\[4\]](#) Use an inert absorbent material such as sand, earth, or vermiculite to soak up the remaining liquid.[\[2\]](#)[\[3\]](#) [\[4\]](#) Do not use combustible materials like sawdust.
- Collection: Place the contaminated absorbent material into a suitable, closed, and clearly labeled container for disposal.[\[2\]](#)[\[3\]](#)
- Decontamination: Clean the spill surface thoroughly to remove any residual contamination. [\[2\]](#) Flush the area with water, but prevent the runoff from entering drains or waterways.[\[2\]](#) Dike fire control water for later disposal.[\[7\]](#)
- Prohibition: DO NOT wash **Demeton-O** away into any sewer or drain.[\[3\]](#)[\[4\]](#)[\[9\]](#)

2. Disposing of Unused or Unwanted **Demeton-O**

- Labeling and Storage: Keep the **Demeton-O** in its original, tightly sealed container.[\[9\]](#)[\[10\]](#) Store it in a cool, dry, locked, and well-ventilated area away from food, beverages, or animal feed.[\[1\]](#)[\[3\]](#)
- Contact Professionals: Arrange for disposal through an appropriate and licensed treatment and disposal facility.[\[3\]](#) Contact your local household hazardous waste program or your state's environmental agency to find authorized disposal sites.[\[10\]](#) Many states offer "Clean Sweep" programs for commercial pesticide users.[\[8\]](#)

- Transportation: When transporting the waste, ensure containers are secure to prevent shifting or spilling.[10] Do not transport in the passenger compartment of a vehicle.[10]

3. Handling Empty Containers

- Rinsing: For liquid formulations, triple-rinse the empty container.[11] To do this, fill the container about one-third full with water, cap it, and swish it around. Drain the rinsate into a spray tank for application to a registered site, as directed by the product label.[11] Repeat this process two more times.
- Disposal of Rinsed Containers: Triple-rinsed containers are often considered non-hazardous and can be disposed of according to state and local regulations.[11]
- Prohibition: NEVER reuse an empty pesticide container for any other purpose.[10][11]

Quantitative Data

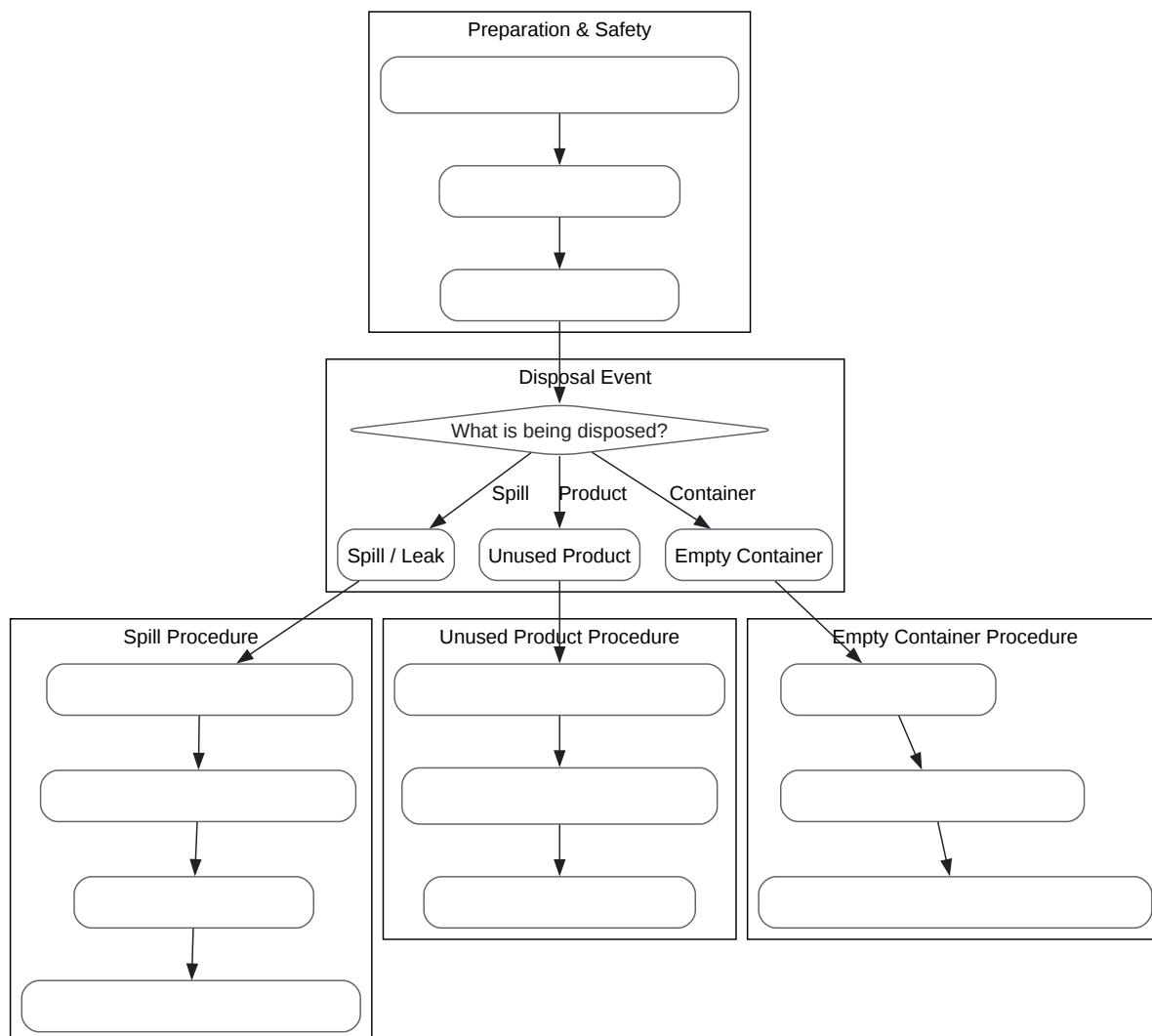
The following table summarizes key quantitative data related to the toxicity and chemical properties of Demeton.

Data Point	Value	Species/Conditions	Source
Oral LD50	2.5 mg/kg	Female Rat	[12]
6.2 mg/kg	Male Rat	[12]	
Dermal LD50	8.2 mg/kg	Female Rat	[12]
14 mg/kg	Male Rat	[12]	
Hydrolysis Half-life	1.25 hours	pH 9, 70° C	[13]
> 11 hours	pH 1-5	[13]	

Note: The hydrolysis data is from a 1975 EPA report. While informative, more current data should be consulted if available.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Demeton-O**.



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Caption: Workflow for the safe handling and disposal of **Demeton-O**.

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References

- 1. Demeton Usage, Hazard, and Safety: A Comprehensive Guide [cloudsds.com]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. echemi.com [echemi.com]
- 4. Demeton-O-methyl | C6H15O3PS2 | CID 13346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Organophosphate Toxicity Treatment & Management: Approach Considerations, Decontamination, Medical Care [emedicine.medscape.com]
- 6. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 7. DEMETON | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. epa.gov [epa.gov]
- 9. agilent.com [agilent.com]
- 10. Disposal of Pesticides [npic.orst.edu]
- 11. umass.edu [umass.edu]
- 12. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 13. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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